

LysoSensor™ PDMPO: A Technical Guide for Cellular Biology Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LysoSensor PDMPO

Cat. No.: B12408016

[Get Quote](#)

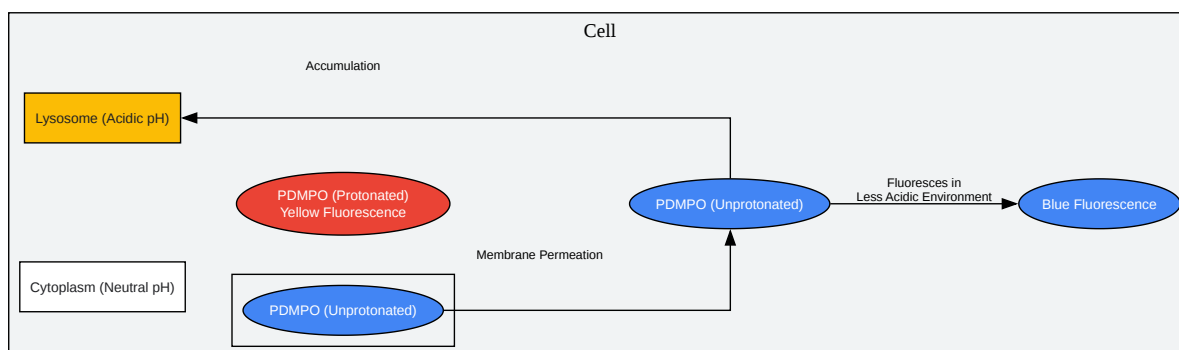
For Researchers, Scientists, and Drug Development Professionals

Core Introduction

LysoSensor™ Yellow/Blue DND-160, commonly referred to as PDMPO, is a fluorescent acidotropic probe invaluable for the study of acidic organelles in live cells, such as lysosomes and endosomes.[1][2][3] As a weak base, it freely permeates cell membranes and accumulates in compartments with low internal pH through protonation.[2][3] This protonation event also triggers a pH-dependent shift in its fluorescence, making it a powerful ratiometric indicator for monitoring lysosomal pH dynamics. PDMPO exhibits dual-excitation and dual-emission spectral peaks; in less acidic environments, it fluoresces blue, while in more acidic organelles, the fluorescence shifts to yellow. This unique characteristic allows for the quantitative analysis of lysosomal pH through ratio imaging.

Mechanism of Action

PDMPO's utility as a lysosomal pH probe is rooted in its chemical nature as a weak base. In the neutral pH of the cytoplasm, PDMPO remains largely unprotonated and is freely permeable to cellular membranes. Upon encountering the acidic lumen of lysosomes (typically pH 4.5-5.0), the probe becomes protonated. This protonation not only traps PDMPO within the organelle but also alters its electronic structure, leading to a significant change in its fluorescence properties. This pH-dependent fluorescence shift is the basis for its use in ratiometric pH measurements.



[Click to download full resolution via product page](#)

Caption: Mechanism of LysoSensor™ PDMPO accumulation and fluorescence shift in a live cell.

Quantitative Data

The spectral and physicochemical properties of LysoSensor™ PDMPO are summarized below. This data is crucial for designing and executing experiments, as well as for data analysis.

Property	Value	Reference(s)
Molecular Formula	C ₂₀ H ₂₂ N ₄ O ₃	
Molecular Weight	366.41 g/mol	
pKa	~4.2 - 4.5	
Excitation (Neutral pH)	~329 nm	
Emission (Neutral pH)	~440 nm (Blue)	
Excitation (Acidic pH)	~384 nm	
Emission (Acidic pH)	~540 nm (Yellow)	
Solvent for Stock	Anhydrous DMSO	

Experimental Protocols

The following protocols provide a general guideline for using LysoSensor™ PDMPO to label and analyze acidic organelles in live cells. Optimization may be required for specific cell types and experimental conditions.

Stock Solution Preparation

- Prepare a 1 mM stock solution of LysoSensor™ PDMPO by dissolving the powder in anhydrous DMSO.
- Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C, protected from light. The stock solution is stable for at least three months under these conditions.

Staining Protocol for Adherent Cells

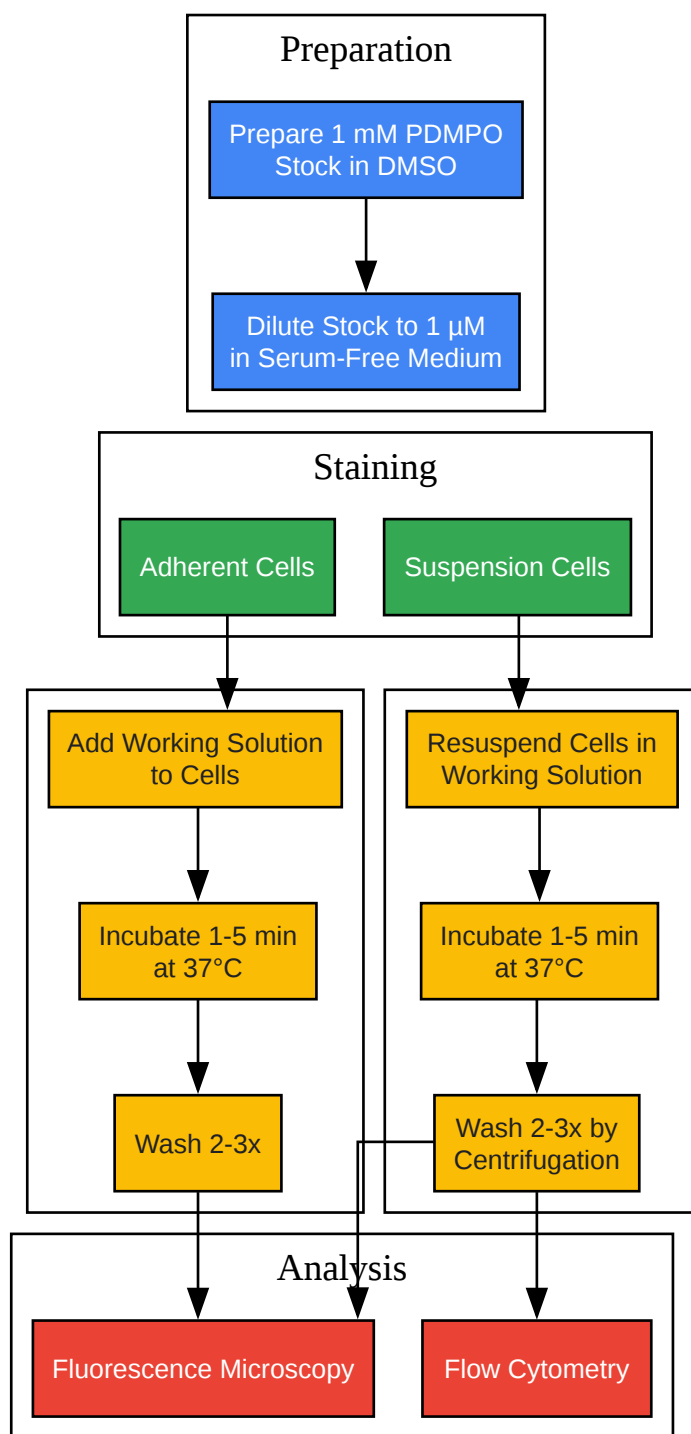
- Culture adherent cells on sterile coverslips or in a glass-bottom dish to a confluence of 30-60%.
- Prepare a working solution of LysoSensor™ PDMPO by diluting the 1 mM stock solution in serum-free medium or a suitable buffer (e.g., PBS) to a final concentration of at least 1 µM.

The optimal concentration may vary depending on the cell type and should be determined empirically.

- Remove the culture medium from the cells and wash once with pre-warmed (37°C) medium or buffer.
- Add the PDMPO working solution to the cells and incubate for 1-5 minutes at 37°C, protected from light. Note: Longer incubation times can lead to an "alkalizing effect" on the lysosomes.
- Remove the staining solution and wash the cells two to three times with pre-warmed medium or buffer to remove any unbound dye.
- The cells are now ready for imaging under a fluorescence microscope.

Staining Protocol for Suspension Cells

- Harvest suspension cells by centrifugation at a low speed (e.g., 1000g for 5 minutes).
- Resuspend the cell pellet in pre-warmed (37°C) serum-free medium or buffer containing the desired concentration of LysoSensor™ PDMPO (typically starting at 1 µM).
- Incubate the cells for 1-5 minutes at 37°C, protected from light.
- Centrifuge the cells again to pellet them and remove the supernatant containing the staining solution.
- Wash the cell pellet by resuspending in fresh, pre-warmed medium or buffer and centrifuging again. Repeat this wash step two to three times.
- After the final wash, resuspend the cells in fresh medium or buffer for analysis by fluorescence microscopy or flow cytometry.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for staining live cells with LysoSensor™ PDMPO.

Applications in Cell Biology and Drug Development

LysoSensor™ PDMPO is a versatile tool with numerous applications in fundamental cell biology research and preclinical drug development.

- **Monitoring Lysosomal pH:** Its ratiometric nature allows for the precise measurement of lysosomal pH and the detection of pH fluctuations in response to various stimuli or drug treatments.
- **Studying Lysosomal Storage Diseases:** Functional defects in lysosomes are linked to a group of genetic disorders known as lysosomal storage diseases (LSDs). PDMPO can be used to investigate aberrations in lysosomal acidification associated with these diseases.
- **Investigating Autophagy and Endocytosis:** The endocytic and autophagic pathways converge at the lysosome. PDMPO can be used to study the acidification of autolysosomes and the trafficking of endocytosed material.
- **Drug Development:** Many therapeutic compounds can alter lysosomal function. PDMPO is a valuable tool for screening compound libraries to identify drugs that impact lysosomal pH and for elucidating the mechanism of action of lysosomotropic drugs.

Conclusion

LysoSensor™ PDMPO is a robust and reliable fluorescent probe for the study of lysosomal pH in live cells. Its unique dual-emission properties enable ratiometric imaging, providing quantitative insights into the dynamics of this critical organelle. The protocols and data presented in this guide offer a comprehensive resource for researchers and scientists seeking to employ this powerful tool in their studies of cellular function and disease.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. tools.thermofisher.com [tools.thermofisher.com]

- 3. Probes for Lysosomes, Peroxisomes and Yeast Vacuoles—Section 12.3 | Thermo Fisher Scientific - TW [thermofisher.com]
- To cite this document: BenchChem. [LysoSensor™ PDMPO: A Technical Guide for Cellular Biology Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12408016#basic-introduction-to-lysosensor-pdmpo-for-cell-biology]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com